

An In-depth Technical Guide to Dexpropranolol: Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Dexpropranolol*

CAS No.: *5051-22-9*

Cat. No.: *B1210282*

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This guide provides a comprehensive technical overview of **dexpropranolol**, the (R)-(+)-enantiomer of propranolol. It is intended for researchers, scientists, and professionals in drug development, offering in-depth insights into its chemical structure, physicochemical properties, pharmacological characteristics, metabolic fate, and analytical and synthetic methodologies.

Introduction: The Stereochemical Dichotomy of Propranolol

Propranolol, a widely recognized non-selective beta-adrenergic receptor antagonist, is clinically administered as a racemic mixture of two enantiomers: (S)-(-)-propranolol (espropranolol) and (R)-(+)-propranolol (**dexpropranolol**).^[1] While chemically identical in constitution, these stereoisomers exhibit significant differences in their pharmacological activity. The beta-blocking therapeutic effect of propranolol is almost exclusively attributed to the (S)-(-)-enantiomer, which is approximately 100 times more potent in this regard than **dexpropranolol**.^{[1][2]} This stereoselectivity is a critical consideration in drug development and pharmacological research. This guide focuses specifically on the chemical and physical properties of **dexpropranolol**.

Chemical Identity and Structure

Dexpropranolol is the dextrorotatory enantiomer of propranolol. Its chemical identity is defined by its specific three-dimensional arrangement of atoms.

- IUPAC Name: (2R)-1-(naphthalen-1-yloxy)-3-(propan-2-ylamino)propan-2-ol[3]
- CAS Number: 5051-22-9 (for the free base)[3] and 13071-11-9 (for the hydrochloride salt)[4][5]
- Chemical Formula: $C_{16}H_{21}NO_2$ [3]
- Molecular Weight: 259.34 g/mol [3]

The core structure of **dexpropranolol** consists of a naphthalene ring linked through an ether bond to a propanolamine side chain. The stereocenter at the second carbon of the propanolamine chain is in the (R) configuration.

Caption: Chemical structure of **Dexpropranolol** with the (R) stereocenter indicated.

Physicochemical Properties

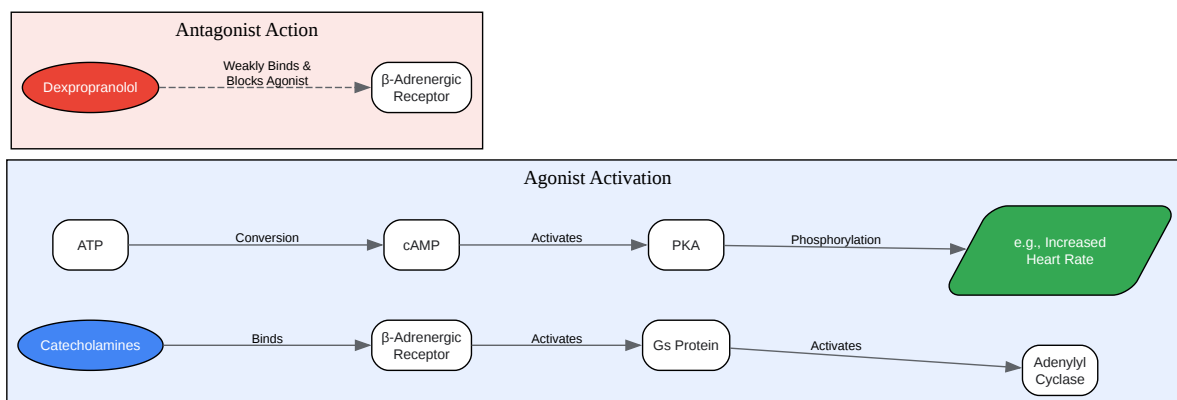
The physicochemical properties of a drug molecule are fundamental to its formulation, delivery, and pharmacokinetic profile.

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₁ NO ₂	[3]
Molecular Weight	259.34 g/mol	[3]
Melting Point	96 °C (propranolol racemate)	[6]
pKa	9.45	[6][7]
Solubility	Soluble in DMSO.[5] The hydrochloride salt is soluble in water and ethanol.[8][9]	[5][8][9]
LogP	3.48 (propranolol racemate)	[6]
Appearance	White or almost white powder (hydrochloride salt)	[7]

Mechanism of Action: A Tale of Stereoselectivity

Dexpropranolol is a non-selective antagonist of beta-adrenergic receptors (β -ARs), however, its affinity for these receptors is significantly lower than its (S)-enantiomer.[10] Beta-adrenergic receptors are G-protein coupled receptors that, upon stimulation by catecholamines like epinephrine and norepinephrine, activate adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP).[11] This signaling cascade mediates various physiological responses, including increased heart rate and contractility.

The therapeutic efficacy of propranolol in conditions like hypertension and angina pectoris is primarily due to the potent blockade of β 1- and β 2-adrenergic receptors by the (S)-enantiomer. [10] **Dexpropranolol**, having negligible β -adrenergic receptor blocking activity, does not contribute significantly to this primary therapeutic effect.[10]



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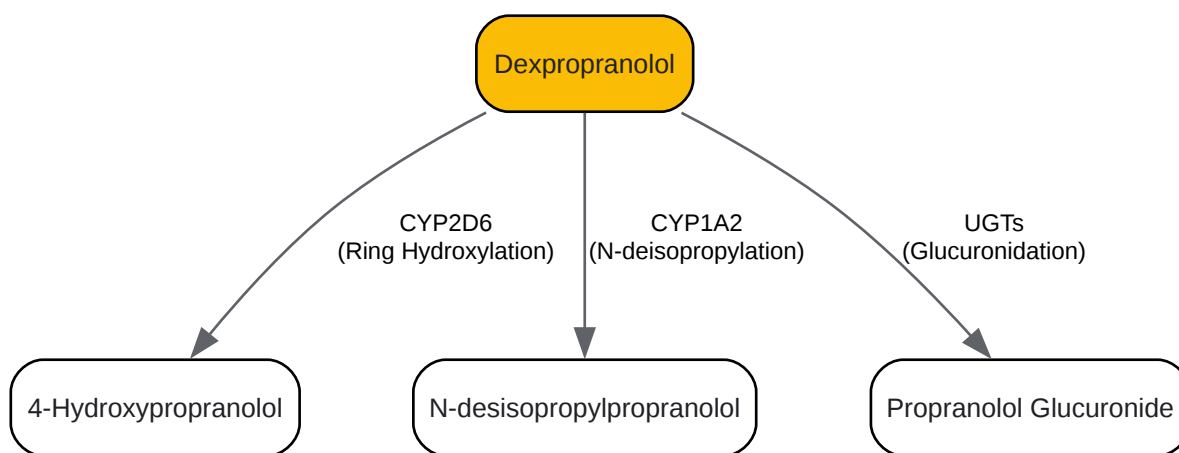
Caption: Simplified signaling pathway of beta-adrenergic receptor activation and the inhibitory role of **dexpropranolol**.

Pharmacokinetics and Metabolism

Following oral administration, propranolol is well-absorbed but undergoes extensive first-pass metabolism in the liver.^[6] The metabolism of propranolol is stereoselective.

The primary metabolic pathways for propranolol include:

- **Ring Hydroxylation:** Primarily at the 4-position to form 4-hydroxypropranolol, a reaction catalyzed mainly by the cytochrome P450 enzyme CYP2D6.^{[12][13]}
- **N-deisopropylation:** This side-chain oxidation is catalyzed predominantly by CYP1A2.^{[12][13]}
- **Glucuronidation:** Direct conjugation with glucuronic acid.^[13]



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Caption: Major metabolic pathways of **dexpropranolol**.

Analytical Methodologies

Accurate quantification of **dexpropranolol**, often in the presence of its enantiomer, is crucial for pharmacokinetic and formulation studies.

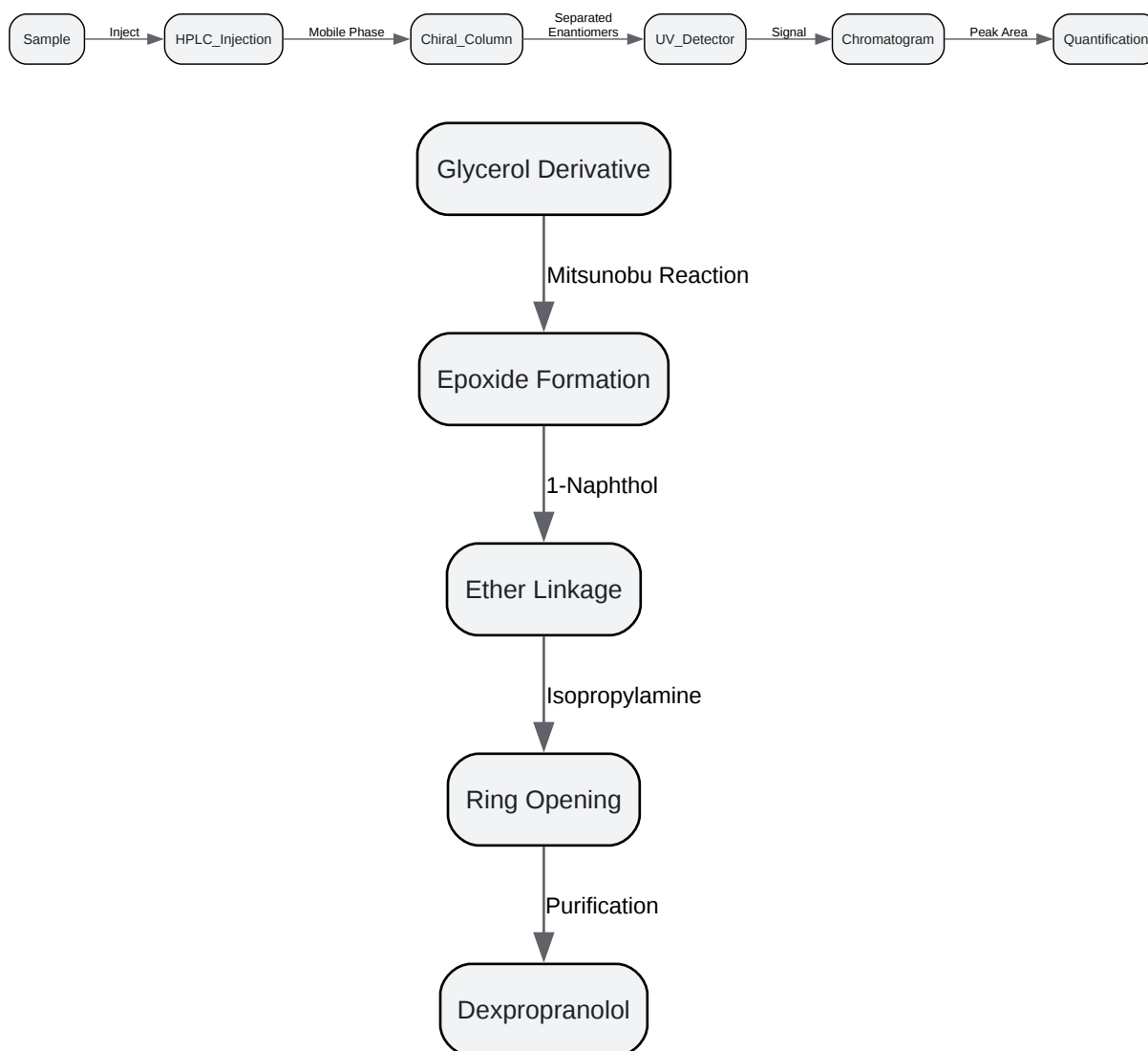
High-Performance Liquid Chromatography (HPLC)

Objective: To separate and quantify the enantiomers of propranolol in pharmaceutical formulations.

Protocol:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Chiral Stationary Phase: A Chirex 3022 column is effective for enantiomeric separation.[4]
- Mobile Phase: A mixture of acetonitrile, methanol, and a buffer (e.g., 0.01 M disodium hydrogen phosphate, pH 3.5) in a suitable ratio (e.g., 50:35:15 v/v/v).[1]
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV detection at 290 nm.[14]

- Sample Preparation: Dissolve the sample in the mobile phase or a compatible solvent and filter through a 0.45 μm filter before injection.
- Quantification: Create a calibration curve using standards of known concentrations to determine the concentration of **dexpropranolol** in the sample. The linearity range for propranolol enantiomers has been established between 5-100 $\mu\text{g/mL}$.^[4]



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- To cite this document: BenchChem. [An In-depth Technical Guide to Dexpropranolol: Chemical Structure and Properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1210282/docs#an-in-depth-technical-guide-to-dexpropranolol-chemical-structure-and-properties>]

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